

8-Bromooctanoic acid storage stability issues

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Compound Focus: 8-Bromooctanoic acid

CAS No.: 17696-11-6

Cat. No.: S666759

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Chemical Profile & Storage Conditions

The table below summarizes the key identification and stable storage information for **8-Bromooctanoic acid**.

Property	Description
CAS Number	17696-11-6 [1] [2] [3]
Molecular Formula	$C_8H_{15}BrO_2$ [1] [4] [3]
Molecular Weight	223.11 g/mol [4] [2] [3]
Melting Point	35-37 °C (lit.) [1] [3]
Physical State (at RT)	Solid (below ~35°C) [1] [3]
Recommended Storage	Room temperature (below melting point) [3]
Stability	Stable under recommended conditions [3]
Major Incompatibilities	Strong oxidizing agents, strong bases [3]

Stability Issues & Troubleshooting

This section addresses common stability problems, their causes, and solutions.

Q1: The compound has liquefied or appears oily. What happened?

- **Problem:** The storage temperature is at or above the compound's melting point (35-37°C) [1] [3].
- **Solution:** Immediately move the container to a cooler environment. The compound should re-solidify upon cooling. Assess the storage area for heat sources (e.g., ovens, direct sunlight). For long-term storage, ensure the ambient temperature remains consistently below 35°C.

Q2: My reaction yields are low, and I suspect the 8-Bromooctanoic acid has degraded.

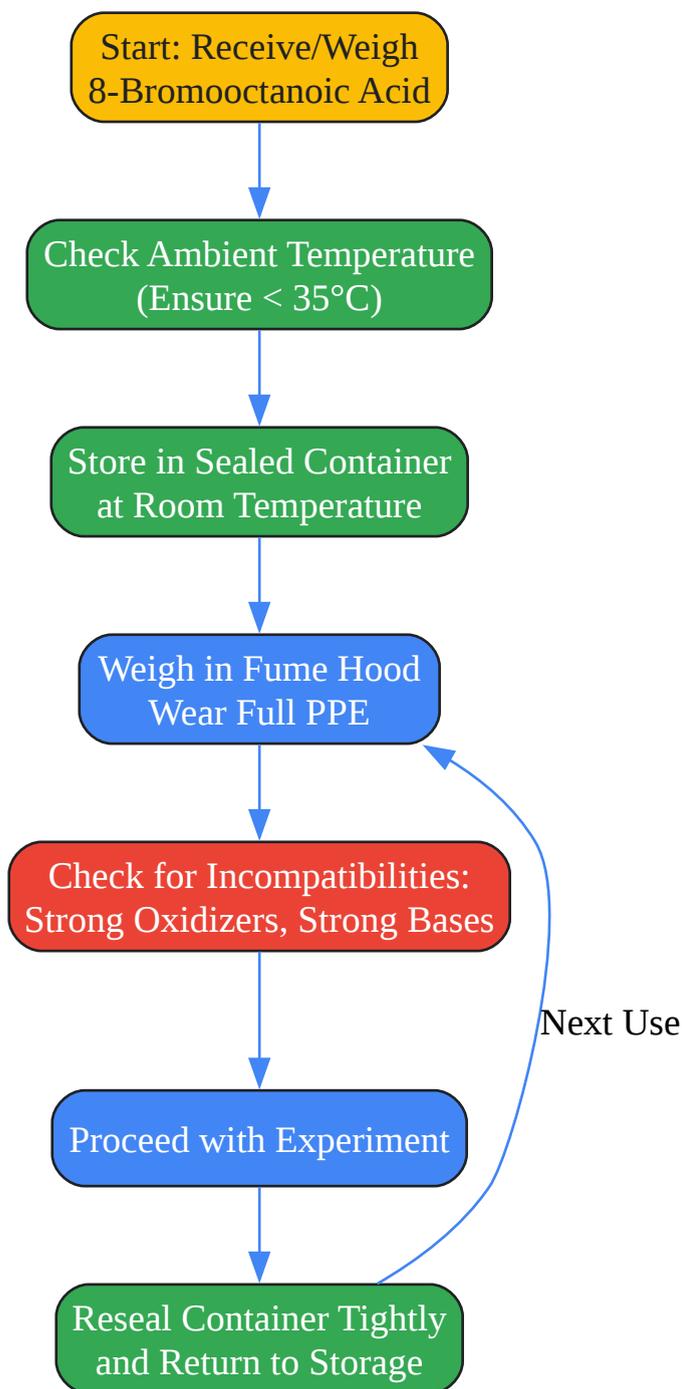
- **Problem:** The carboxylic acid and bromoalkyl groups can react with incompatible materials.
- **Solution:**
 - **Check for Incompatibilities:** Ensure the compound has not been contacted with **strong oxidizing agents** or **strong bases**, as these can cause decomposition [3].
 - **Verify Solvent Choice:** Use anhydrous solvents if the reaction is sensitive to water. The bromo group can be susceptible to displacement in protic solvents over time.
 - **Run an Assay:** Use analytical techniques like NMR [4] to check the compound's purity before use in critical experiments.

Q3: What are the critical safety precautions for handling this material?

- **Problem:** **8-Bromooctanoic acid** is a hazardous chemical.
- **Solution:**
 - **Personal Protective Equipment (PPE):** Always wear appropriate PPE, including **eyes shields, face shields, gloves**, and suitable protective clothing [1] [3].
 - **Hazard Statements:** The compound is corrosive and causes severe skin burns and eye damage (Hazard Statement H314) [3].
 - **Storage Class:** It is classified as a **Combustible, Corrosive hazardous material** [1].

Experimental Handling & Storage Workflow

The following diagram outlines the standard procedure for storing and using **8-Bromooctanoic acid** to ensure its stability.



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Frequently Asked Questions

Q: Can 8-Bromooctanoic acid be stored in a refrigerator at 4°C? **A:** Yes, refrigeration is acceptable and can provide an additional safety margin, especially in warm laboratories. Ensure the container is tightly

sealed to prevent absorption of moisture.

Q: Is this compound light-sensitive? Does it need to be stored in amber glass? A: The search results do not specify light sensitivity as a major concern. However, as a general good practice for long-term storage of organic compounds, protection from light is recommended.

Q: What is the shelf life of this product? A: When stored correctly in a cool, dry place, away from incompatibilities, **8-Bromooctanoic acid** is a stable compound and should have a long shelf life [3]. Always inspect the material for any changes in physical state before use.

Q: Are there any special disposal considerations? A: Yes. Due to its corrosive nature and bromine content, it must not be disposed of down the drain. Consult your institution's hazardous waste management guidelines for proper disposal as halogenated organic waste.

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References

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To cite this document: Smolecule. [8-Bromooctanoic acid storage stability issues]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b666759#8-bromooctanoic-acid-storage-stability-issues>]

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